

# An In-depth Technical Guide to Trisodium N-(1-carboxylatoethyl)iminodiacetate (MGDA)

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## Compound of Interest

Compound Name: *Methylglycine diacetic acid*

Cat. No.: B13345646

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

Trisodium N-(1-carboxylatoethyl)iminodiacetate, also known as Methylglycine N,N-diacetic acid trisodium salt (MGDA-Na<sub>3</sub>) or trisodium  $\alpha$ -DL-alanine diacetate ( $\alpha$ -ADA), is a tetradeятate chelating agent belonging to the class of aminopolycarboxylic acids.<sup>[1]</sup> It has gained significant attention as a high-performance, readily biodegradable, and non-toxic alternative to traditional chelating agents like ethylenediaminetetraacetic acid (EDTA) and nitrilotriacetic acid (NTA).<sup>[2]</sup> Its primary function lies in its ability to form stable, water-soluble 1:1 complexes with a wide range of di- and trivalent metal ions, thereby preventing their undesirable reactions in various applications.<sup>[1]</sup>

This technical guide provides a comprehensive overview of the fundamental properties, synthesis, and applications of Trisodium N-(1-carboxylatoethyl)iminodiacetate, with a particular focus on its relevance to researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

Trisodium N-(1-carboxylatoethyl)iminodiacetate is a white to off-white, water-soluble powder or granule. Its chemical structure and key physicochemical properties are summarized below.

Table 1: Physicochemical Properties of Trisodium N-(1-carboxylatoethyl)iminodiacetate

Property	Value	References
Synonyms	Methylglycine N,N-diacetic acid trisodium salt, MGDA-Na <sub>3</sub> , α-ADA	<a href="#">[1]</a>
CAS Number	164462-16-2	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> NNa <sub>3</sub> O <sub>6</sub>	<a href="#">[2]</a>
Molecular Weight	271.11 g/mol	<a href="#">[2]</a>
Appearance	White to off-white powder or granules	<a href="#">[5]</a>
Solubility in Water	500 g/L at 24°C	<a href="#">[2]</a>
Density	1.464 g/cm <sup>3</sup> at 20°C	<a href="#">[2]</a>
pKa	10.6 at 20°C	<a href="#">[2]</a>

## Chelation Chemistry and Stability

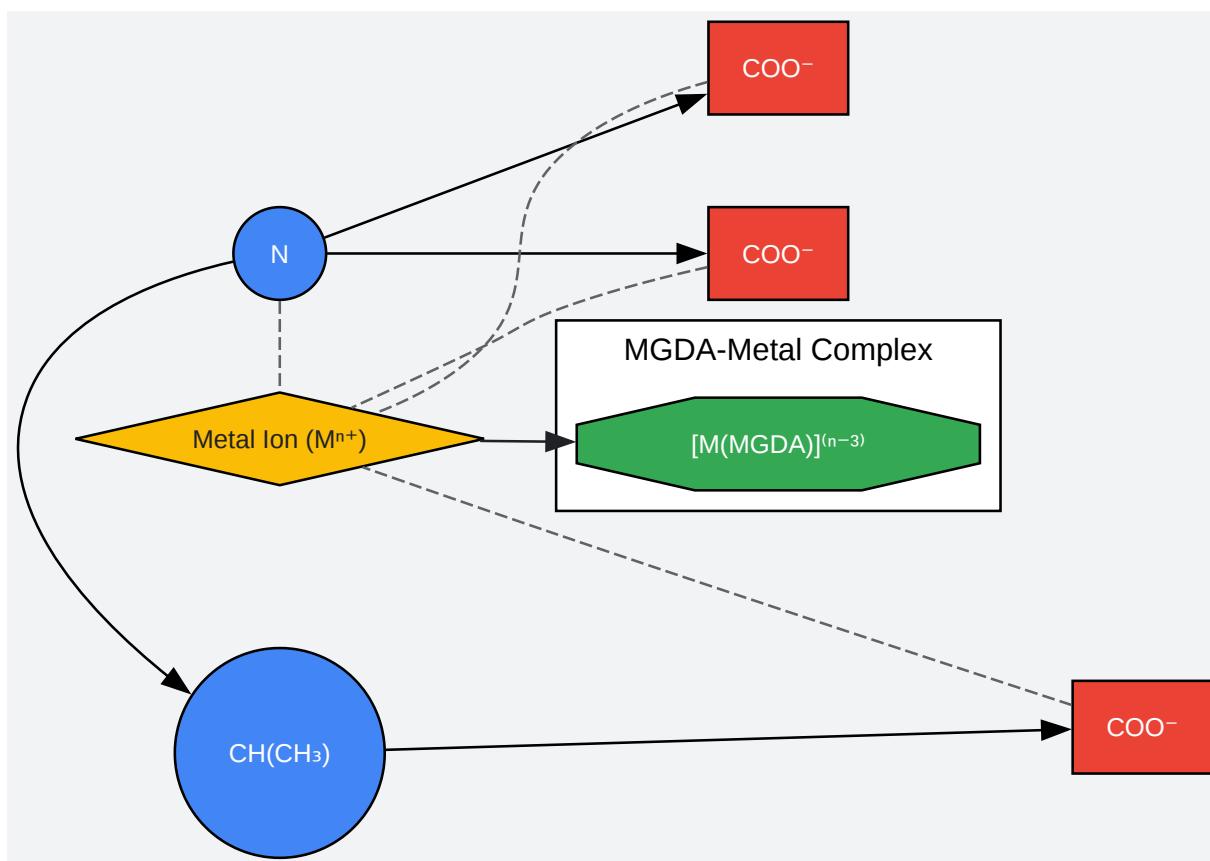
The efficacy of a chelating agent is determined by the stability of the metal complexes it forms. The stability of these complexes is pH-dependent.

Table 2: Stability Constants (log K) of MGDA with Various Metal Ions

Metal Ion	log K
Ca <sup>2+</sup>	7.0
Mg <sup>2+</sup>	5.8
Cu <sup>2+</sup>	13.9
Fe <sup>3+</sup>	16.5
Mn <sup>2+</sup>	8.4
Zn <sup>2+</sup>	11.1

Note: Stability constants can vary with experimental conditions such as temperature and ionic strength.

The chelation mechanism involves the coordination of the metal ion with the nitrogen atom and the three carboxylate groups of the MGDA molecule, forming a stable ring-like structure.



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Chelation of a metal ion by the MGDA molecule.

## Experimental Protocols

### Synthesis of Trisodium N-(1-carboxylatoethyl)iminodiacetate

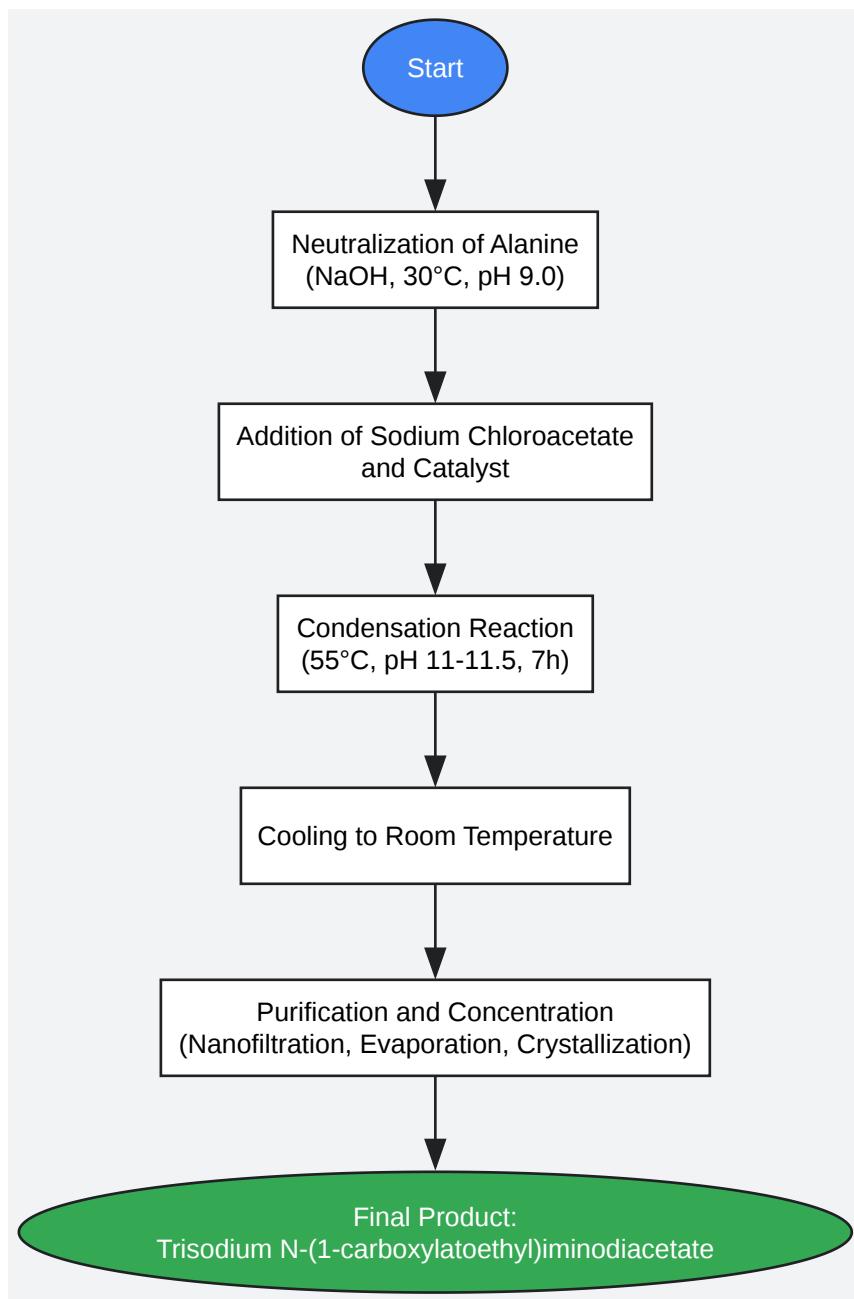
The following protocol is based on methods described in the patent literature and involves the reaction of alanine with sodium chloroacetate.[\[6\]](#)

Materials:

- DL-Alanine
- Sodium chloroacetate
- Sodium hydroxide
- Trioctylamine (catalyst)
- Deionized water

**Procedure:**

- Prepare a solution of sodium alaninate by neutralizing a 16.5% (w/w) aqueous solution of DL-Alanine with a 15% (w/w) sodium hydroxide solution at 30°C until the pH reaches 9.0.
- To this solution, add a 15% (w/w) aqueous solution of sodium chloroacetate and trioctylamine (catalyst).
- Heat the reaction mixture to 55°C and slowly add an 18% (w/w) sodium hydroxide solution, maintaining the pH between 11.0 and 11.5.
- Continue the reaction for 7 hours.
- Cool the reaction mixture to room temperature to obtain a dilute solution of Trisodium N-(1-carboxylatoethyl)iminodiacetate.
- The product can be purified and concentrated using nanofiltration to remove unreacted starting materials and salts, followed by evaporation and crystallization.



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Workflow for the synthesis of Trisodium N-(1-carboxylatoethyl)iminodiacetate.

## Determination of Chelating Capacity by Potentiometric Titration

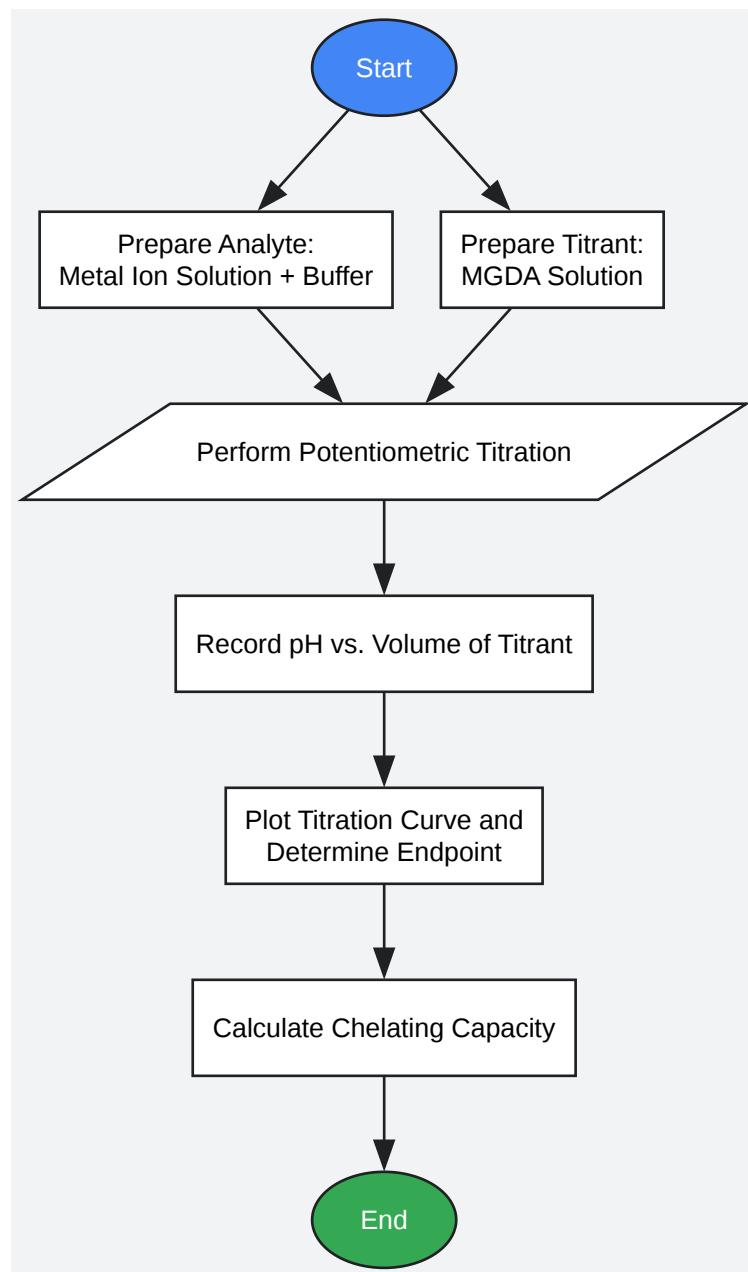
This method determines the metal-binding capacity of MGDA by titrating a solution of a known metal ion with the chelating agent.

**Materials:**

- Trisodium N-(1-carboxylatoethyl)iminodiacetate
- Standardized solution of a metal salt (e.g.,  $\text{CaCl}_2$ ,  $\text{CuSO}_4$ )
- pH meter with a combination electrode
- Burette
- Stirrer
- Buffer solution (to maintain a constant pH)

**Procedure:**

- Accurately weigh a sample of Trisodium N-(1-carboxylatoethyl)iminodiacetate and dissolve it in a known volume of deionized water.
- Add a specific volume of a standardized metal ion solution and the buffer solution to a beaker.
- Immerse the pH electrode in the solution and start stirring.
- Titrate the solution with the prepared MGDA solution, recording the pH after each addition.
- The endpoint of the titration, which corresponds to the complete complexation of the metal ions, is determined from the inflection point of the titration curve (a plot of pH versus the volume of titrant added).
- The chelating capacity can be calculated based on the stoichiometry of the metal-MGDA complex (1:1).



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General workflow for determining the chelating capacity of MGDA.

## Applications in Drug Development

While primarily used in industrial applications, the properties of Trisodium N-(1-carboxylatoethyl)iminodiacetate make it a compound of interest for the pharmaceutical industry.

## Stabilization of Formulations

Trace metal ions can catalyze the degradation of active pharmaceutical ingredients (APIs), leading to a loss of efficacy and the formation of potentially harmful byproducts. As a highly effective chelating agent, MGDA can be used as an excipient to sequester these metal ions, thereby enhancing the stability and shelf-life of pharmaceutical formulations.<sup>[5][6]</sup> This is particularly relevant for protein therapeutics, which are often susceptible to metal-catalyzed oxidation.

## Potential for Drug Delivery

The ability of chelating agents to modulate the concentration of metal ions can be explored in drug delivery systems. While specific research on MGDA in this area is limited, the general principle involves using the chelator to influence the local microenvironment to enhance drug solubility, permeability, or targeted release.

## Biocompatibility and Cellular Interactions

For any component intended for use in pharmaceutical applications, a thorough understanding of its biocompatibility and interaction with biological systems is paramount.

## Biocompatibility and Cytotoxicity

Trisodium N-(1-carboxylatoethyl)iminodiacetate is characterized by its low toxicity and good biodegradability.<sup>[2]</sup> However, for pharmaceutical applications, specific biocompatibility and cytotoxicity studies are required. Standard *in vitro* cytotoxicity assays, such as those described in ISO 10993-5, would be necessary to evaluate its effect on relevant cell lines. These tests typically involve exposing cells to the material extract and assessing cell viability and proliferation.

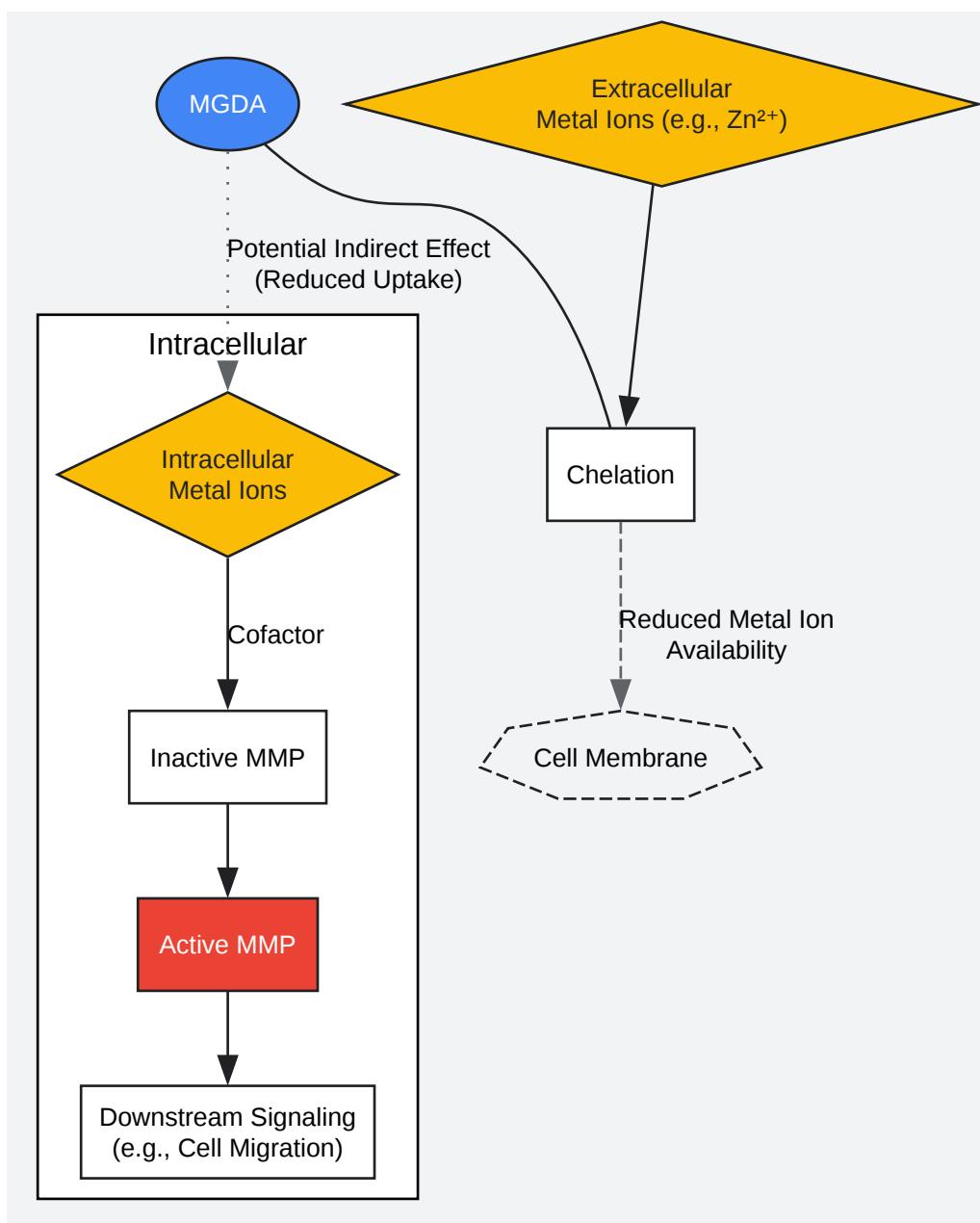
## Interaction with Cellular Signaling Pathways

It is important to note that a comprehensive search of the current scientific literature did not yield any direct studies on the specific effects of Trisodium N-(1-carboxylatoethyl)iminodiacetate on cellular signaling pathways.

However, it is plausible that as a strong metal ion chelator, MGDA could indirectly influence signaling pathways that are dependent on metal ions. Many key enzymes and transcription factors require metal ions as cofactors for their activity. By altering the intracellular or

extracellular concentrations of these essential metals, a chelating agent could potentially modulate the activity of these signaling molecules.

For instance, matrix metalloproteinases (MMPs), which are zinc-dependent endopeptidases involved in cancer progression and inflammation, could be a potential indirect target. By chelating zinc ions, an agent like MGDA could theoretically reduce MMP activity. This remains a hypothetical mechanism that would require experimental validation.



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Conceptual diagram of a potential indirect influence of MGDA on a metal-dependent signaling pathway.

## Conclusion

Trisodium N-(1-carboxylatoethyl)iminodiacetate is a versatile and environmentally friendly chelating agent with a well-established profile in various industrial applications. Its strong metal-binding capacity, stability, and favorable toxicological profile suggest its potential for use in the pharmaceutical industry, primarily as a stabilizing excipient. While its direct interaction with cellular signaling pathways remains an unexplored area of research, its fundamental properties as a potent chelator warrant further investigation for novel applications in drug development. This guide provides a foundational understanding for researchers and scientists to explore the potential of this promising compound.

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